

Thermal Stability & Isomerization Dynamics of Citraconic Acid Dimethyl Ester

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Compound of Interest

Compound Name: Citraconic acid dimethyl ester

CAS No.: 617-54-9

Cat. No.: B031520

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Technical Guide for Pharmaceutical & Polymer Applications

Executive Summary

Citraconic acid dimethyl ester (Dimethyl citraconate; CAS 617-54-9) is a cis-configured unsaturated diester utilized as a metabolic probe in immunometabolism and a monomer in bio-based polymer synthesis.[1][2][3] Its thermal profile is defined by a competition between volatilization (BP

211°C) and geometric isomerization to its trans-isomer (dimethyl mesaconate).[3]

Unlike saturated esters, dimethyl citraconate possesses a rigid alkene core that is susceptible to thermal stress, leading to isomerization prior to gross pyrolytic decomposition.[3] This guide provides the thermodynamic grounding and experimental protocols necessary to validate its stability in drug formulation and polymerization processes.

Part 1: Thermodynamic & Kinetic Profile[4]

The Isomerization Triad

Thermal stability cannot be evaluated in isolation.[3] Dimethyl citraconate exists in a dynamic equilibrium with its constitutional isomer (dimethyl itaconate) and its geometric isomer (dimethyl mesaconate).[3]

- Dimethyl Citraconate (cis): Thermodynamically less stable due to steric hindrance between the two methoxycarbonyl groups on the same side of the double bond.[3]
- Dimethyl Mesaconate (trans): The thermodynamic sink.[3] At high temperatures (>150°C) or under catalytic conditions, the cis form relaxes to the trans form.[3]
- Dimethyl Itaconate (exo-methylene): Often the synthetic precursor.[3] It can isomerize to citraconate under thermal stress, but the reverse reaction is less favored without catalysis.[3]

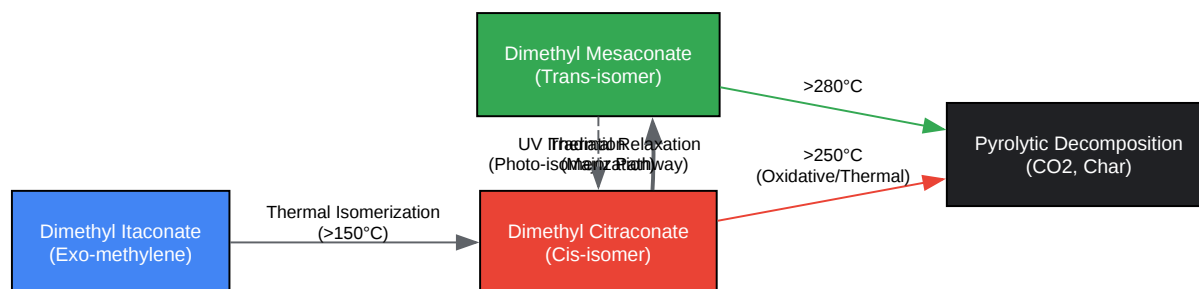
Thermal Critical Points

Parameter	Value	Technical Implication
Boiling Point	210–211°C (760 mmHg)	Upper limit for open-system processing.[3] Significant mass loss via evaporation occurs well below this point.[3]
Flash Point	91–92°C	Safety threshold for handling. [3] Requires explosion-proof heating mantles.[3]
Isomerization Onset	~140–160°C	Temperature range where cis trans conversion becomes kinetically relevant without catalysts.[3]
Pyrolytic Decomposition	>250°C	Onset of decarboxylation and carbonization (in absence of oxygen).[3]

Part 2: Mechanistic Pathways (Visualization)[3]

The following diagram illustrates the thermal and catalytic pathways connecting the dimethyl ester isomers. Note that while thermal energy drives the system toward the trans (Mesaconate)

state, oxidative stress can lead to fragmentation.[3]



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Caption: Thermal isomerization landscape. The cis-to-trans conversion (Red to Green) is the primary thermal instability event before gross decomposition.[3]

Part 3: Experimental Assessment Protocols

To rigorously define the stability of a specific lot of dimethyl citraconate, "off-the-shelf" TGA is insufficient because evaporation masks degradation.[3] The following self-validating protocols differentiate between physical mass loss and chemical breakdown.

Protocol A: Closed-Loop Differential Scanning Calorimetry (DSC)

Objective: Detect isomerization and polymerization exotherms without interference from evaporation.[3]

- Sample Prep: Encapsulate 5–10 mg of dimethyl citraconate in hermetically sealed aluminum pans (capable of withstanding 2–3 bar internal pressure).
- Reference: Use an empty, matched hermetic pan.
- Ramp: Heat from 25°C to 250°C at 10°C/min under Nitrogen (50 mL/min).
- Analysis:

- Endotherms: Ignore broad endotherms $<211^{\circ}\text{C}$ (vaporization enthalpy if seal leaks).[3]
- Exotherms: Look for a sharp exothermic peak between 150°C – 200°C . [3] This indicates thermal polymerization or isomerization.[3]
- Validation: Run a second cycle. If the exotherm disappears, the reaction (isomerization) is complete.[3]

Protocol B: Modulated TGA (MTGA) for Volatility

Objective: Determine the maximum safe processing temperature (MSPT) where mass loss is $<1\%$ per hour.

- Mode: High-Resolution TGA or Stepwise Isothermal TGA.
- Purge: Nitrogen (inert) vs. Air (oxidative stability).[3]
- Procedure:

- Ramp to 100°C , hold for 30 mins.
- Ramp to 150°C , hold for 30 mins.
- Ramp to 200°C , hold for 30 mins.

- Calculation: Plot

(derivative weight loss) vs. Temperature.

- Pass Criteria:

should remain constant at isothermal holds if only evaporation is occurring.[3] An accelerating rate at a constant temperature indicates autocatalytic decomposition.[3]

Part 4: Implications for Drug Development

Prodrug Stability & Hydrolysis

In immunometabolism research, dimethyl citraconate is often used as a cell-permeable prodrug for citraconate (an ACOD1 inhibitor).[3]

- Storage: Must be stored at 4°C or -20°C. At Room Temperature (RT), slow hydrolysis to the mono-methyl ester occurs if moisture is present.[3]
- Media Stability: In phosphate-buffered saline (PBS) or culture media (pH 7.4), the half-life is significantly longer than the anhydride but shorter than saturated esters.[3]
- Mechanism: Intracellular esterases cleave the methyl groups.[3][4] Thermal stress during sterilization (autoclaving) will destroy the molecule, hydrolyzing it to citraconic acid and methanol.[3] Filter sterilization (0.22 µm) is mandatory.[3]

Polymerization Risks

Researchers using dimethyl citraconate as a monomer (e.g., for bio-based polyesters) must control the cis-geometry retention.[3]

- Reaction Temperature: Maintain synthesis temperatures <160°C to prevent isomerization to mesaconate, which alters the polymer's crystallinity and glass transition temperature ().
- Inhibitors: For bulk storage, adding 10–50 ppm of hydroquinone monomethyl ether (MEHQ) prevents radical polymerization triggered by heat or light.[3]

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